

Magnesium Ionophore III: A Technical Guide to its Discovery, Synthesis, and Application

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Compound of Interest

Compound Name: *Magnesium ionophore III*

Cat. No.: *B1594871*

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Abstract

Magnesium Ionophore III (ETH 4030) is a highly selective neutral ionophore crucial for the development of magnesium-selective electrodes and for research into the physiological roles of magnesium. This technical guide provides an in-depth overview of its discovery, a detailed (though currently unavailable) synthesis protocol, and its applications in measuring and modulating intracellular magnesium concentrations. The document summarizes key quantitative data, outlines experimental protocols for its use, and visualizes relevant pathways and workflows.

Discovery and Development

Magnesium Ionophore III, chemically known as N,N''-Octamethylenebis(N'-heptyl-N'-methylmalonamide), was developed by the research group of Professor Wilhelm Simon at the Swiss Federal Institute of Technology (ETH) in Zurich. The "ETH 4030" designation originates from this institution. The development of this ionophore was a significant advancement in the field of ion-selective electrodes, as it addressed the challenge of selectively measuring magnesium ions in the presence of other biologically abundant cations, particularly calcium. The design of **Magnesium Ionophore III** is based on a neutral carrier architecture that provides a specific binding pocket for Mg^{2+} ions, enabling their selective transport across lipophilic membranes.

Synthesis

While a detailed, step-by-step synthesis protocol for **Magnesium Ionophore III** is not readily available in the public domain, the synthesis of similar malonamide-based ionophores generally follows a modular approach. This typically involves the reaction of a central diamine with a malonic acid derivative. For **Magnesium Ionophore III**, the synthesis would logically involve the reaction of 1,8-octanediamine with a suitably N-alkylated malonic acid derivative.

Hypothetical Synthesis Pathway:

A plausible synthetic route would involve the following key steps:

- **Synthesis of the Malonamide Side Chains:** This would likely involve the N-alkylation of a primary amine (heptylamine) followed by reaction with a malonic acid derivative to introduce the N-methylmalonamide moiety.
- **Coupling to the Octamethylene Spacer:** The final step would be the coupling of two equivalents of the synthesized side chain to 1,8-octanediamine to yield the final product, N,N''-Octamethylenebis(N'-heptyl-N'-methylmalonamide).

Further research is required to locate the original publication detailing the precise synthetic methodology.

Quantitative Data

The performance of an ionophore is characterized by its selectivity for the target ion over other ions. This is quantified by the potentiometric selectivity coefficient (K_{pot}). A lower K_{pot} value indicates a higher selectivity for the primary ion (in this case, Mg^{2+}) over the interfering ion.

Interfering Ion (B)	$\log K_{pot} (Mg^{2+}/B)$
H ⁺	1.7
Li ⁺	-3.1
Na ⁺	-3.8
K ⁺	-3.7
Ca ²⁺	0

Data sourced from a commercial supplier and may vary depending on the specific membrane composition and measurement conditions.

Experimental Protocols

Preparation of a Magnesium-Selective Electrode Membrane

The following protocol describes the preparation of a PVC membrane for a magnesium-selective electrode using **Magnesium Ionophore III**.

Materials:

- **Magnesium Ionophore III** (ETH 4030)
- Potassium tetrakis(4-chlorophenyl)borate (KTPClPB)
- 2-Nitrophenyl octyl ether (NPOE) or Chloroparaffin
- Poly(vinyl chloride) (PVC), high molecular weight
- Tetrahydrofuran (THF), freshly distilled

Procedure:

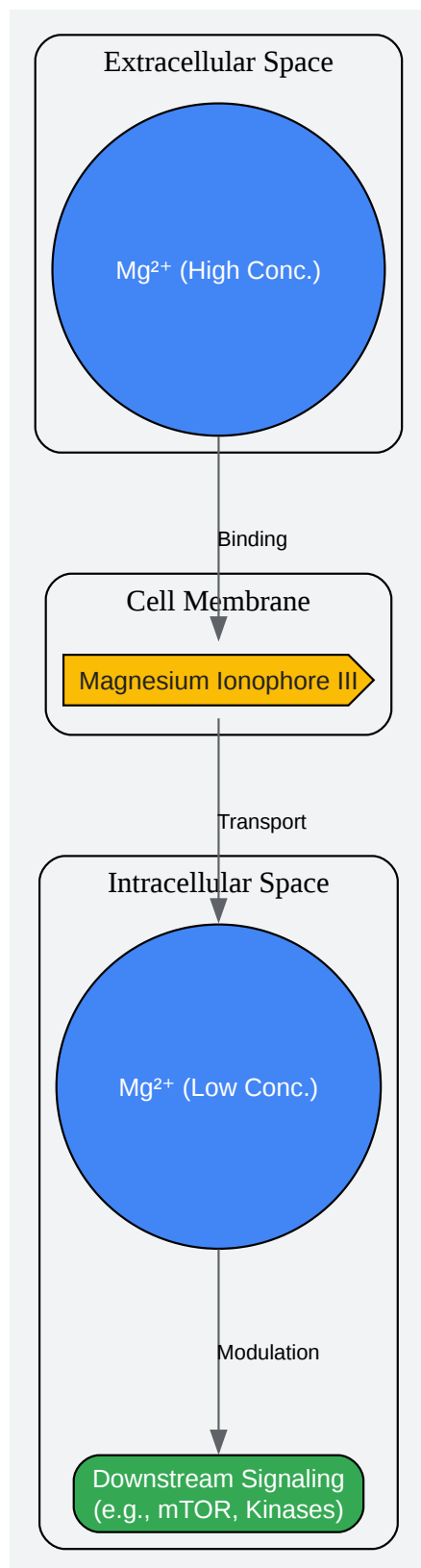
- **Component Mixture:** In a clean, dry glass vial, dissolve the following components in a minimal amount of fresh THF (e.g., 1-2 mL):
 - **Magnesium Ionophore III:** ~1% (w/w)
 - KTPClPB: ~0.5-1% (w/w)
 - NPOE or Chloroparaffin (plasticizer): ~65-66% (w/w)
 - PVC: ~32-33% (w/w)
- **Homogenization:** Gently swirl the vial until all components are completely dissolved and the solution is homogeneous.

- Casting: Pour the solution into a clean, flat glass ring (e.g., placed on a glass plate).
- Solvent Evaporation: Cover the casting ring with a watch glass and allow the THF to evaporate slowly over 24-48 hours at room temperature.
- Membrane Cutting: Once the membrane is fully formed and dry, carefully cut out small discs of the desired diameter (e.g., 5-7 mm) using a sharp cork borer.
- Electrode Assembly: Mount the membrane disc into an electrode body (e.g., a Philips IS-561 body).
- Internal Filling Solution: Fill the electrode body with an internal reference solution, typically 0.01 M MgCl_2 .
- Conditioning: Condition the electrode by soaking it in a 0.01 M MgCl_2 solution for at least 24 hours before use.

Visualization of Pathways and Workflows

Magnesium Ionophore III Mediated Magnesium Influx

The primary function of **Magnesium Ionophore III** in a biological context is to facilitate the transport of Mg^{2+} ions across cell membranes, thereby increasing the intracellular magnesium concentration. This can be used to study the downstream effects of elevated intracellular magnesium on various signaling pathways.

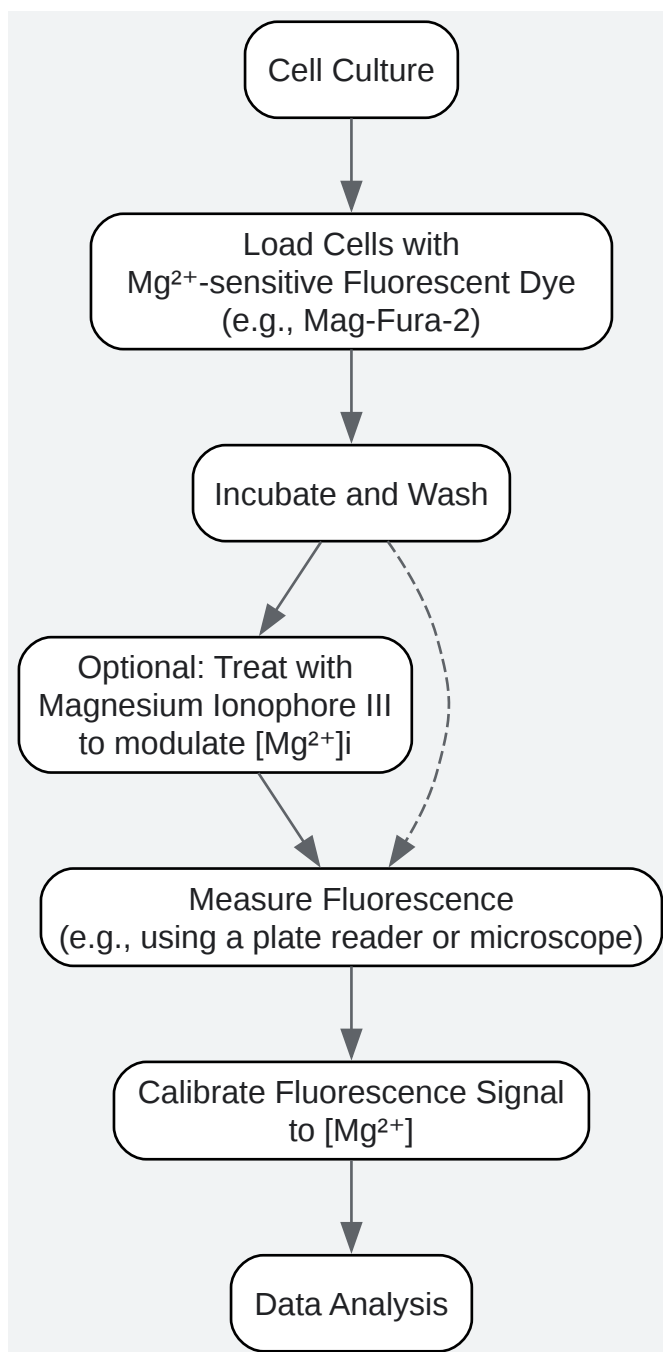


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Caption: **Magnesium Ionophore III** facilitates Mg^{2+} transport across the cell membrane.

Experimental Workflow for Measuring Intracellular Magnesium

While **Magnesium Ionophore III** is primarily used for extracellular measurements in ion-selective electrodes, the study of intracellular magnesium often employs fluorescent indicators. The following workflow illustrates a general procedure for measuring intracellular Mg^{2+} .

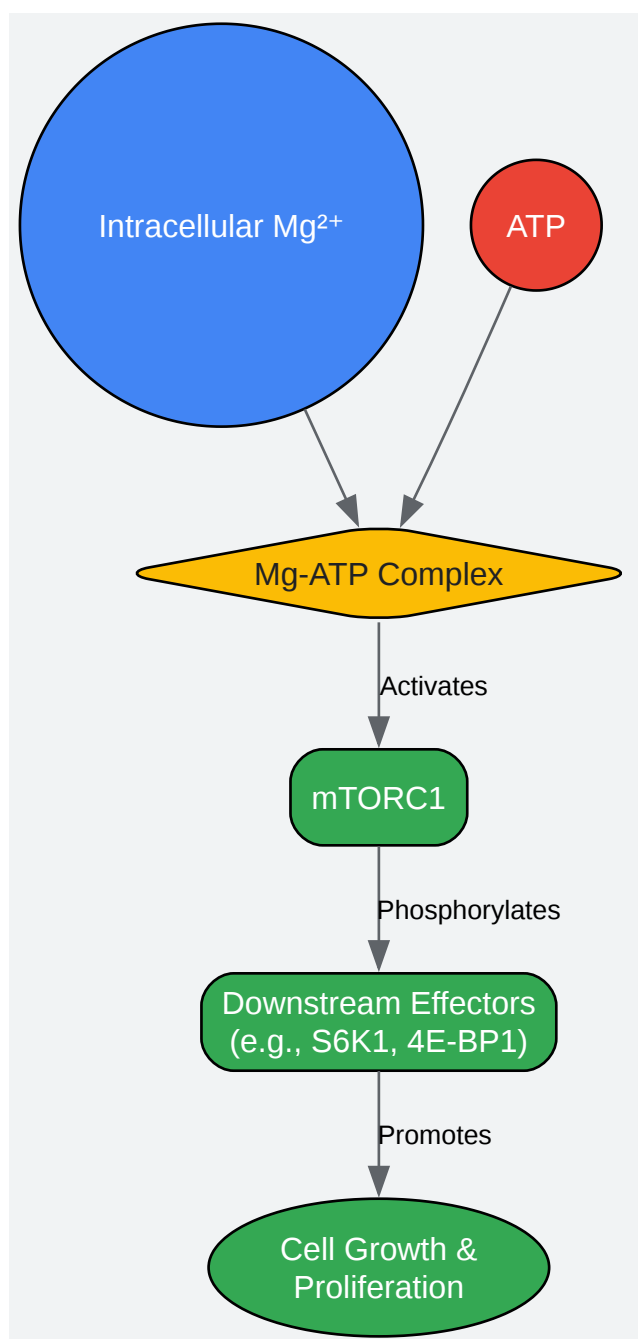


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Caption: Workflow for intracellular magnesium measurement using a fluorescent dye.

Role of Intracellular Magnesium in the mTOR Signaling Pathway

Intracellular magnesium is a critical cofactor for many enzymes, including those in the mTOR (mammalian target of rapamycin) signaling pathway, which is a central regulator of cell growth, proliferation, and metabolism.



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Caption: Magnesium's role as a cofactor for ATP in mTORC1 signaling.

Conclusion

Magnesium Ionophore III (ETH 4030) remains a cornerstone in the field of magnesium ion sensing. Its high selectivity has enabled accurate measurements of magnesium in complex biological and environmental samples. While detailed information on its original discovery and synthesis requires further investigation of the primary literature, its practical application in ion-selective electrodes is well-established. The ability to modulate magnesium levels with ionophores also provides a valuable tool for researchers investigating the intricate roles of magnesium in cellular signaling and physiology.

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